

Essential Safety and Operational Guide for 2,5-Dihydroxy-1,4-benzoquinone

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Compound of Interest

Compound Name: 2,5-Dihydroxy-1,4-benzoquinone

Cat. No.: B7766668

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This guide provides immediate safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **2,5-Dihydroxy-1,4-benzoquinone**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

2,5-Dihydroxy-1,4-benzoquinone is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.^{[1][2][3][4]} It may also cause respiratory irritation.^{[1][2]} The following table summarizes the required Personal Protective Equipment (PPE) to mitigate these risks.

Hazard Classification	Required Personal Protective Equipment (PPE)
Acute Toxicity (Oral, Dermal, Inhalation)	Chemical-resistant gloves (e.g., nitrile), lab coat or impervious clothing, respiratory protection (use a full-face respirator if exposure limits are exceeded or irritation is experienced).[1]
Skin Corrosion/Irritation	Chemical-resistant gloves, lab coat or protective clothing.[1][3][5]
Serious Eye Damage/Irritation	Tightly fitting safety goggles or a face shield.[1][3][5]
Respiratory Tract Irritation	Use in a well-ventilated area or with local exhaust ventilation.[1][5] If dust formation is likely, a NIOSH/MSHA approved respirator is necessary.[3]

Experimental Protocols: Handling and Storage Procedures

Engineering Controls:

- Always handle **2,5-Dihydroxy-1,4-benzoquinone** in a well-ventilated area, preferably within a chemical fume hood.[1][5]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

Safe Handling Practices:

- Before handling, wash hands thoroughly.[5]
- Don the appropriate PPE as outlined in the table above.
- Avoid the formation of dust and aerosols.[1]

- Do not eat, drink, or smoke in the area where the chemical is handled.[1][2]
- Avoid contact with skin, eyes, and clothing.[5]
- Use non-sparking tools to prevent ignition sources.[1]
- After handling, wash hands and any exposed skin thoroughly.[3] Contaminated work clothing should be removed and laundered separately before reuse.[2]

Storage:

- Store in a tightly closed, original container in a cool, dry, and well-ventilated place.[1][2][5]
- Keep away from incompatible materials such as strong oxidizing agents.[5]
- Store in a locked-up area if required by institutional protocols.[1]

Emergency and Disposal Plans

First-Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[1][5]
- Skin Contact: Immediately remove contaminated clothing and shoes. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[3][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[1][5]
- Ingestion: Do not induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

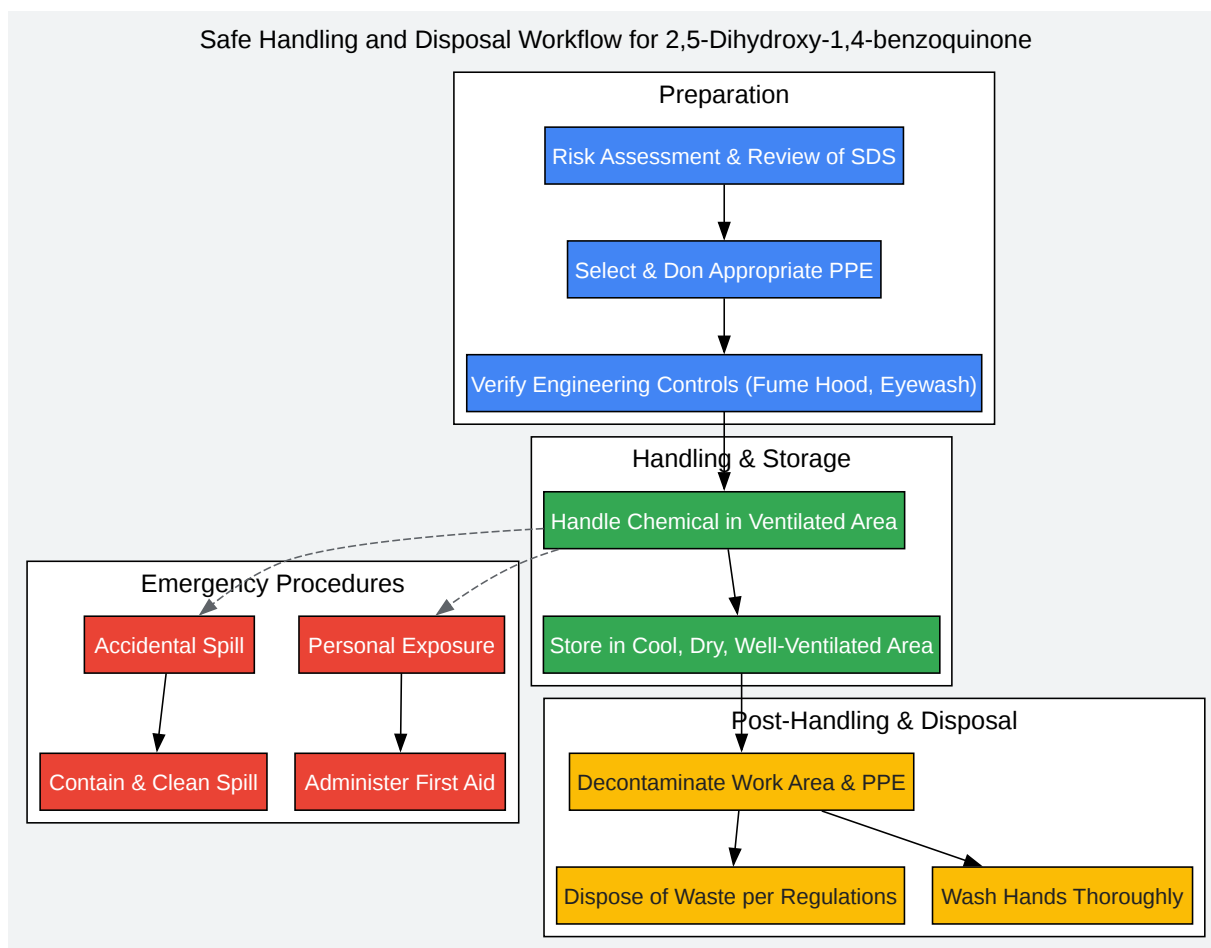
Accidental Release Measures:

- Evacuate personnel from the affected area and move upwind of the spill.[2]
- Wear the appropriate PPE, including respiratory protection.[2]
- Avoid generating dust.[2]
- For small spills, carefully sweep or vacuum the material and place it into a suitable, labeled disposal container.[2][5]
- For large spills, prevent the substance from entering drains or waterways.[2] Contain the spill and collect the material for disposal.[2]
- Thoroughly clean the spill area after the material has been collected.

Disposal:

- Dispose of **2,5-Dihydroxy-1,4-benzoquinone** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[1]
- The material should be disposed of at an approved waste disposal plant.[3] Do not allow the chemical to enter drains.[1]

Workflow for Handling 2,5-Dihydroxy-1,4-benzoquinone



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Caption: Workflow for the safe handling and disposal of **2,5-Dihydroxy-1,4-benzoquinone**.

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